

Technical Guide: Molecular Structure and Synthesis of Methyl N-ethyl-L-alaninate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *L-Alanine, N-ethyl-, methyl ester*

Cat. No.: *B8808633*

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Executive Summary

Methyl N-ethyl-L-alaninate (CAS: 1236119-39-3) is a specialized chiral amino acid derivative characterized by the presence of an ethyl group on the

-amine and a methyl ester protection on the carboxyl terminus. As a non-proteinogenic amino acid building block, it is increasingly relevant in the design of peptidomimetics and prodrugs. The N-ethyl substitution introduces steric bulk and lipophilicity that can modulate the conformational flexibility of peptide backbones, enhancing proteolytic stability and membrane permeability—critical factors in modern drug discovery.

This guide provides a comprehensive technical analysis of the molecule, detailing its physiochemical properties, validated synthetic protocols, and structural characterization data.

Molecular Identity & Physiochemical Properties[1]

The core structure consists of the L-alanine skeleton modified at both termini. The L-configuration (S-stereocenter) is preserved during standard synthesis, essential for biological activity in chiral environments.

Core Data Table

Property	Specification
IUPAC Name	Methyl (2S)-2-(ethylamino)propanoate
Common Name	Methyl N-ethyl-L-alaninate
CAS Number (Free Base)	1236119-39-3
CAS Number (Racemic)	89584-15-6
Molecular Formula	C
	H
	NO
Molecular Weight	131.17 g/mol
Physical State	Colorless oil (Free base) / White solid (HCl salt)
Boiling Point	~155–160 °C (Predicted at 760 mmHg)
Density	~0.92 g/cm
pKa (Conjugate Acid)	~8.0 (Estimated for secondary amine ester)

Structural Representation

The molecule features a central chiral carbon (

-carbon) bonded to a methyl group, a hydrogen atom, a secondary amine (N-ethyl), and a methyl ester.

- Stereochemistry: The (S)-configuration at the -carbon is defined by the Cahn-Ingold-Prelog priority rules: -NH(Et) > -COOMe > -CH₃ > -H.
- Conformation: The N-ethyl group adopts a trans orientation relative to the carbonyl to minimize steric strain (A(1,3) strain), though the N-C bond allows for rotameric flexibility that

is exploited in peptide conformational scanning.

Synthetic Pathways & Process Chemistry[2]

The synthesis of N-alkylated amino acid esters requires precise control to prevent over-alkylation (formation of quaternary ammonium salts) and racemization.

Primary Route: Reductive Amination (Recommended)

The most robust method for mono-N-alkylation is the reductive amination of L-alanine methyl ester with acetaldehyde using a selective reducing agent like Sodium Cyanoborohydride (NaBH

CN) or Sodium Triacetoxyborohydride (STAB).

Why this route?

- Selectivity: STAB/NaBH

CN preferentially reduces the iminium ion intermediate over the aldehyde, minimizing side reactions.

- Chiral Integrity: The mild conditions (pH 5–6) prevent racemization of the α -proton.

Experimental Protocol

Reagents: L-Alanine methyl ester hydrochloride (10 mmol), Acetaldehyde (10 mmol), NaBH

CN (15 mmol), Methanol (anhydrous), Acetic Acid.

- Imine Formation: Dissolve L-alanine methyl ester HCl in anhydrous MeOH. Add TEA (1 eq) to liberate the free amine if necessary, though acidic conditions favor imine formation.
- Addition: Cool to 0°C. Add Acetaldehyde dropwise. Stir for 30 minutes to allow the hemiaminal/imine equilibrium to establish.
- Reduction: Add NaBH

CN in portions. Adjust pH to ~5–6 with acetic acid to catalyze the reduction of the iminium species.

- Workup: Stir at room temperature for 12 hours. Quench with water.^[1] Evaporate MeOH.
- Extraction: Basify aqueous residue with saturated NaHCO

(pH 8). Extract with DCM (3x).

- Purification: Dry organic layer over Na

SO

. Concentrate. Purify via flash column chromatography (Hexane/EtOAc) to yield the clear oil.

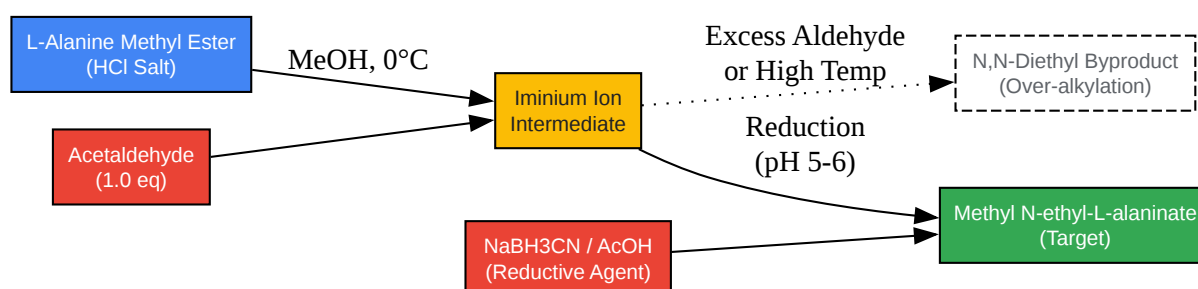
Alternative Route: Nucleophilic Substitution

Direct alkylation using Ethyl Iodide (EtI) and a base (e.g., K

CO

) is possible but generally discouraged for high-purity applications due to the difficulty in controlling mono- vs. di-alkylation.

Synthesis Flowchart (DOT Visualization)



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Figure 1: Reductive amination pathway for the selective synthesis of Methyl N-ethyl-L-alaninate.

Structural Analysis & Validation

Validating the structure requires confirming the presence of the ethyl group, the integrity of the methyl ester, and the absence of racemization.

Nuclear Magnetic Resonance (NMR)

The

¹H NMR spectrum is distinct due to the coupling patterns of the ethyl group.

Proton Environment	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment
-OCH ₃	3.72	Singlet (s)	3H	Methyl Ester
-CH	3.30 – 3.35	Quartet (q)	1H	Chiral Center
N-CH ₂	2.55 – 2.65	Multiplet (m)	2H	Ethyl Methylene
-CH ₃				
-CH ₃	1.30	Doublet (d)	3H	Alanine Methyl
N-CH ₂	1.10	Triplet (t)	3H	Ethyl Methyl
-CH ₃				
-NH-	~1.8 (broad)	Singlet (br)	1H	Secondary Amine

Note: Shifts are estimated for CDCl₃

. The N-H signal is solvent/concentration dependent.

Mass Spectrometry

- Technique: ESI-MS (Positive Mode)

- Expected [M+H]

: 132.17 m/z

- Fragmentation Pattern: Loss of methoxy group (-31) or ethyl group (-29) may be observed in MS/MS.

Optical Rotation

- Specific Rotation [

]

: Negative value (typically between -40° and -60° in EtOH or MeOH), confirming the L-(S)-configuration. Note: Racemization leads to a value of 0° .

Pharmaceutical Applications

Peptidomimetics & Stability

Incorporating N-ethyl amino acids into peptide sequences is a strategy to overcome the poor pharmacokinetic properties of natural peptides.

- Proteolytic Resistance: The N-ethyl group sterically hinders the approach of peptidases (e.g., chymotrypsin), significantly increasing the half-life of the drug candidate.
- Conformational Constraint: N-alkylation eliminates the hydrogen bond donor capability of the amide nitrogen, altering secondary structures (e.g., disrupting α -helices or promoting β -turns), which can improve receptor selectivity.

Prodrug Strategies

The methyl ester moiety serves as a temporary protecting group that improves lipophilicity, facilitating transport across the blood-brain barrier or intestinal epithelium. Once absorbed, ubiquitous esterases hydrolyze the ester to release the active free acid form (N-ethyl-L-alanine).

References

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